

# Fluorescent Brightener 85: A Technical Guide to Its Synonyms, Properties, and Analysis

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## Compound of Interest

Compound Name: *Fluorescent Brightener 85*

Cat. No.: *B15552097*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Fluorescent Brightener 85**, a compound widely utilized for its whitening effects in various industries. This document details its nomenclature, including numerous synonyms found in scientific literature, and presents available data on its synthesis and analytical detection. While its primary applications are in the textile, paper, and detergent industries, this guide aims to provide a core understanding for professionals across scientific disciplines.

## Nomenclature and Synonyms

**Fluorescent Brightener 85** is known by a multitude of names in scientific and commercial literature. A clear understanding of these synonyms is crucial for comprehensive literature reviews and accurate identification of the compound.

Category	Synonym	Identifier
Common Name	Fluorescent Brightener 85	-
Optical Brightener VBL	-	
Fluorescent Whitening Agent VBL	-	
FBA 85	-	
IUPAC Name	Disodium 4,4'-bis[[4-anilino-6-(2-hydroxyethylamino)-1,3,5-triazin-2-yl]amino]stilbene-2,2'-disulfonate	-
CAS Registry Numbers	12224-06-5	[1]
17958-73-5	[1]	
Colour Index (C.I.) Name	Fluorescent Brightener 85	[1]
C.I. 406225	[1]	
Chemical Formula	C <sub>36</sub> H <sub>34</sub> N <sub>12</sub> Na <sub>2</sub> O <sub>8</sub> S <sub>2</sub>	[1]
Molecular Weight	872.84 g/mol	[1]
Trade Names	Tinopal CBS-X	[2]
Hakkol BE	[1]	
Mikephor BX	[1]	
Mikephor BP	[1]	
Kayaphor B	[3]	
Whitex BH	[3]	
Whitex BK	[3]	
Other Chemical Names	Benzenesulfonic acid, 2,2'-(1,2-ethenediyl)bis[5-[[4-[(2-hydroxyethyl)amino]-6-	[4]

(phenylamino)-1,3,5-triazin-2-yl]amino]-, disodium salt

Disodium 4,4'-bis[(4-anilino-6-hydroxyethylamino-1,3,5-triazin-2-yl)amino]stilbene-2,2'-disulphonate [2]

## Mechanism of Action: Fluorescence

The primary function of **Fluorescent Brightener 85** is to absorb ultraviolet (UV) light and re-emit it as visible blue light. This process, known as fluorescence, counteracts the natural yellow cast of many materials, resulting in a whiter and brighter appearance.[5] This optical effect does not involve chemical bleaching.



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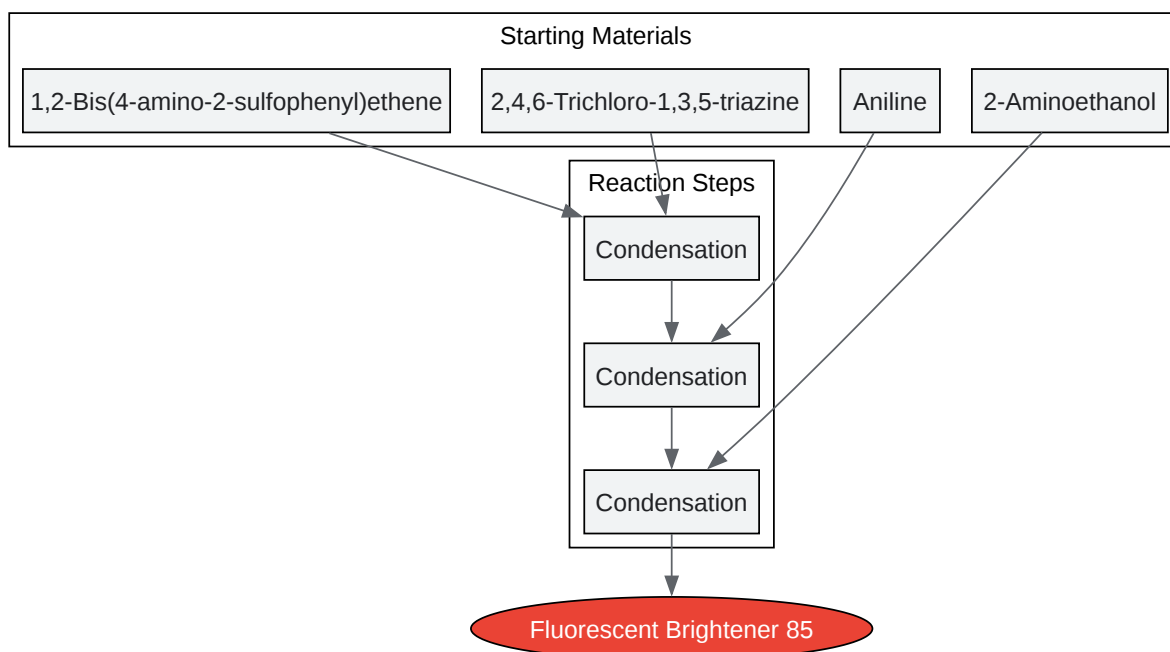
Caption: General mechanism of action of **Fluorescent Brightener 85**.

## Experimental Protocols

Detailed, step-by-step experimental protocols for the application of **Fluorescent Brightener 85** in textiles, detergents, or other matrices are not extensively reported in publicly available scientific literature. The information available generally pertains to its synthesis and analytical detection.

## Manufacturing Method

A general method for the synthesis of **Fluorescent Brightener 85** involves a multi-step condensation reaction.[1]



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Caption: Simplified workflow for the synthesis of **Fluorescent Brightener 85**.

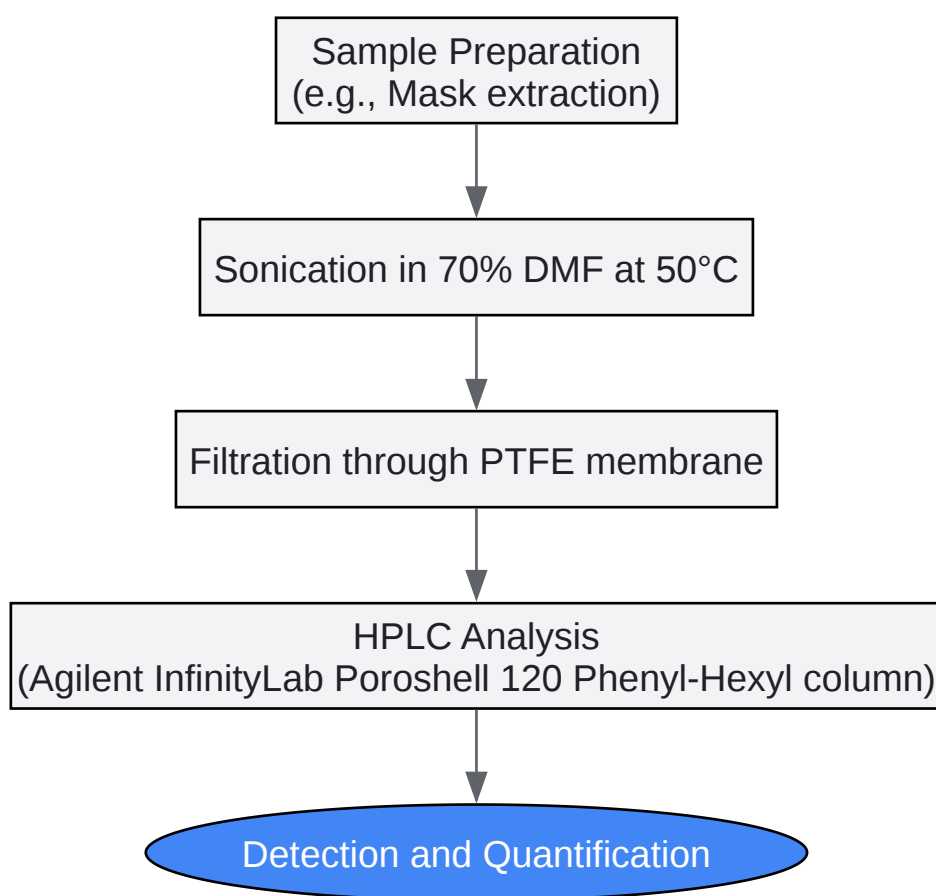
#### Methodology:

- First Condensation: 1,2-Bis(4-amino-2-sulfophenyl)ethene (1 mole) is condensed with 2,4,6-Trichloro-1,3,5-triazine (2 moles).<sup>[1]</sup>
- Second Condensation: The product from the first step is then condensed with aniline (2 moles).<sup>[1]</sup>
- Final Condensation: The resulting intermediate is finally condensed with 2-Aminoethanol (2 moles) to yield **Fluorescent Brightener 85**.<sup>[1]</sup>

Note: This represents a general manufacturing process. Specific reaction conditions such as temperature, solvent, and catalysts are proprietary to manufacturers and not detailed in the available literature.

## Analytical Detection in Consumer Products

A method for the detection and quantification of **Fluorescent Brightener 85** in consumer products, such as face masks, has been described using High-Performance Liquid Chromatography (HPLC).[6]



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Caption: Experimental workflow for the detection of **Fluorescent Brightener 85**.

Sample Preparation and Extraction:

- Weigh 1.0 g of the sample (e.g., cut mask pieces) into a 50 mL volumetric flask.[6]

- Add 20 mL of 70% dimethylformamide (DMF).[6]
- Extract the sample using a sonicator at 50°C for 40 minutes.[6]
- After cooling, filter the supernatant through a PTFE membrane into a sample vial for analysis.[6]

#### HPLC Conditions:

- Column: Agilent InfinityLab Poroshell 120 Phenyl-Hexyl, 3.0 × 100 mm, 1.9 µm.[6]
- Further details on the mobile phase composition, flow rate, and detector settings would be required for method replication and can be found in the cited literature.[6]

## Quantitative Data

Quantitative data regarding the performance and physical properties of **Fluorescent Brightener 85** is not consistently presented across scientific literature in a standardized format. The following table summarizes some of the available specifications.

Property	Value	Source
Appearance	Pale yellow to yellow powder	[3]
Purity/Content	≥99.0%	[3]
Fluorescence Intensity	100 (relative standard)	[3]
Water Insoluble Matter	≤0.5%	[3]
Moisture	≤5.0%	[3]

## Safety and Toxicity

Based on available safety data sheets, **Fluorescent Brightener 85** is generally not classified as a hazardous substance under GHS criteria.[7] However, standard laboratory safety precautions, such as wearing personal protective equipment, should always be observed when handling this chemical. Ecotoxicological data is limited, and its persistence and bioaccumulation potential are not well-documented in the reviewed literature.[8]

This technical guide provides a foundational understanding of **Fluorescent Brightener 85**, focusing on its nomenclature and available scientific data. For researchers and professionals, a key takeaway is the importance of using precise identifiers, such as CAS numbers, to navigate the extensive and often convoluted body of literature surrounding this compound. While detailed application protocols are not readily available, the provided information on its synthesis and analytical detection offers valuable insights into its chemical nature and methods for its study.

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